

# Disperse Orange 44: Application Notes for Analytical Detection

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## Compound of Interest

Compound Name: Disperse Orange 44

Cat. No.: B3418293

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## Introduction

**Disperse Orange 44** is a monoazo dye primarily utilized in the textile industry for dyeing synthetic fibers such as polyester and acetate.[1][2][3] While it is classified as a fluorescent dye, extensive research on its application as a molecular probe or sensor in biological or drug development contexts is not prominently documented in scientific literature.[4] Its primary area of scientific investigation revolves around its detection and quantification in textiles and environmental samples for safety and regulatory compliance.[5][6][7]

This document provides an overview of the chemical properties of **Disperse Orange 44** and detailed protocols for its analytical detection.

## Chemical and Physical Properties

The fundamental properties of **Disperse Orange 44** are summarized in the table below.

Property	Value	Reference
C.I. Name	Disperse Orange 44	[2]
CAS Number	4058-30-4	[8]
Molecular Formula	C18H15ClN6O2	[8][9]
Molecular Weight	382.80 g/mol	[8][9]
Appearance	Orange-red powder or brown granules	[1][9]
Solubility	Limited water solubility	[10]
Class	Single azo dye	[2]

## Analytical Detection Protocols

The detection and quantification of **Disperse Orange 44** are critical for monitoring its presence in consumer products and the environment. The following protocols are based on established methods for the analysis of disperse dyes in various matrices.

## Sample Preparation: Textile Samples

This protocol outlines the extraction of **Disperse Orange 44** from textile materials.

Materials:

- Textile sample
- Methanol
- Ultrasonic bath
- Centrifuge
- Syringe filters (0.45 µm)

Procedure:

- Accurately weigh approximately 1.0 g of the textile sample and cut it into small pieces.
- Place the sample into a glass extraction vessel.
- Add 20 mL of methanol to the vessel.
- Perform ultrasonic extraction for 30 minutes at 70°C.
- Allow the extract to cool to room temperature.
- Centrifuge the extract at 4000 rpm for 10 minutes.
- Filter the supernatant through a 0.45 µm syringe filter into a clean vial for analysis.

## Sample Preparation: Environmental Water Samples (Solid-Phase Extraction)

This protocol is for the pre-concentration of **Disperse Orange 44** from water samples.[\[6\]](#)

Materials:

- Water sample
- Solid-Phase Extraction (SPE) cartridges (e.g., C18)
- Methanol (for conditioning and elution)
- Deionized water (for rinsing)
- Nitrogen evaporator

Procedure:

- Condition the SPE cartridge by passing 5 mL of methanol followed by 5 mL of deionized water.
- Load a known volume (e.g., 500 mL) of the water sample onto the SPE cartridge at a flow rate of approximately 5 mL/min.

- Wash the cartridge with 5 mL of deionized water to remove interferences.
- Dry the cartridge under vacuum for 10 minutes.
- Elute the retained dye with a small volume (e.g., 5 mL) of methanol.
- Evaporate the eluate to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in a known volume of the initial mobile phase for analysis.

## Instrumental Analysis: High-Performance Liquid Chromatography (HPLC)

This protocol describes the chromatographic separation and detection of **Disperse Orange 44**.

Instrumentation:

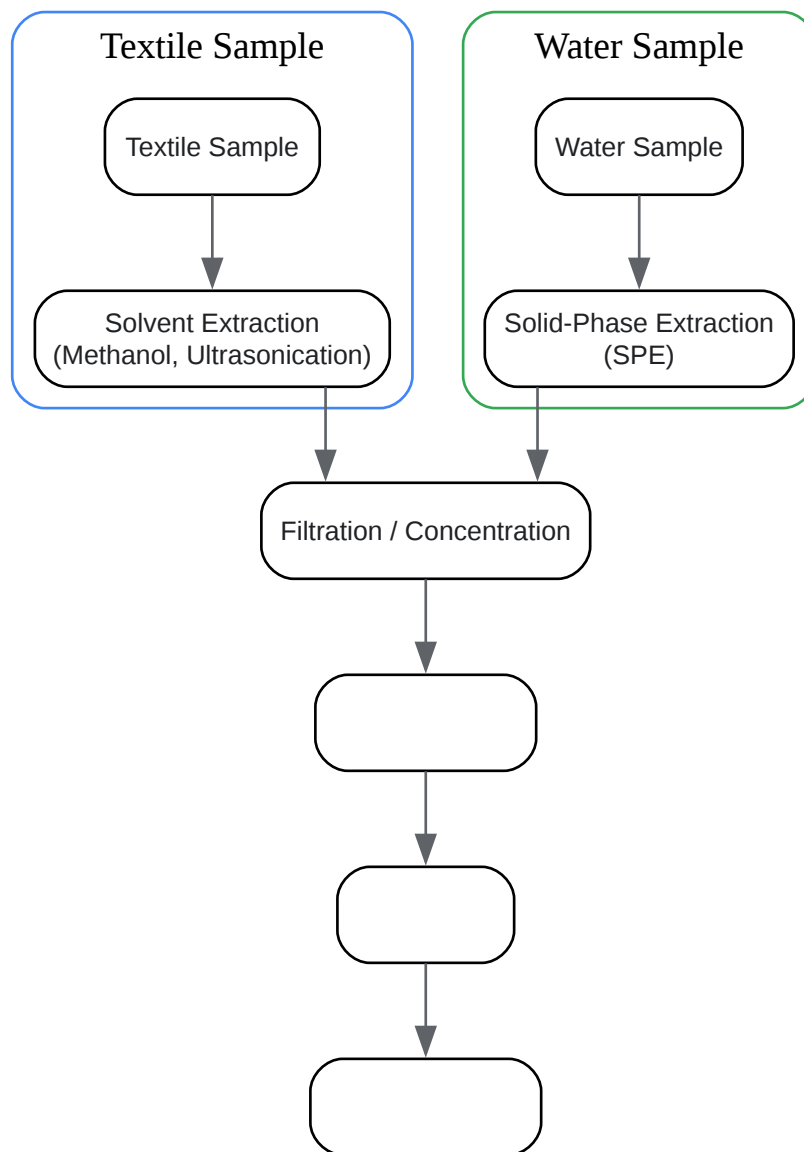
- HPLC system with a photodiode array (PDA) or mass spectrometry (MS) detector.<sup>[6]</sup>
- C18 analytical column

Typical HPLC Conditions:

- Mobile Phase A: Water with 0.1% formic acid
- Mobile Phase B: Acetonitrile with 0.1% formic acid
- Gradient: A linear gradient from 30% B to 100% B over 15 minutes, hold for 5 minutes, then return to initial conditions.
- Flow Rate: 1.0 mL/min
- Injection Volume: 10 µL
- Detection: PDA detector at the maximum absorbance wavelength of **Disperse Orange 44**, or MS detector in selected ion monitoring (SIM) mode.

## Workflow for Analytical Detection

The following diagram illustrates the general workflow for the analysis of **Disperse Orange 44** in textile and water samples.



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Analytical workflow for **Disperse Orange 44**.

## Conclusion

While **Disperse Orange 44** is a well-characterized dye in the textile industry, its application as a molecular probe or sensor for biological research is not established in the available literature. The protocols provided here are for its analytical detection, which is crucial for quality control

and environmental monitoring. Researchers interested in molecular probes would need to explore other classes of fluorescent dyes that have been specifically designed and validated for such applications.

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